

(rel)-Oxaliplatin: A Comprehensive Technical Guide to its Pharmacokinetics and Pharmacodynamics

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Compound of Interest

Compound Name: (rel)-Oxaliplatin

Cat. No.: B1199290

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For Researchers, Scientists, and Drug Development Professionals

Introduction

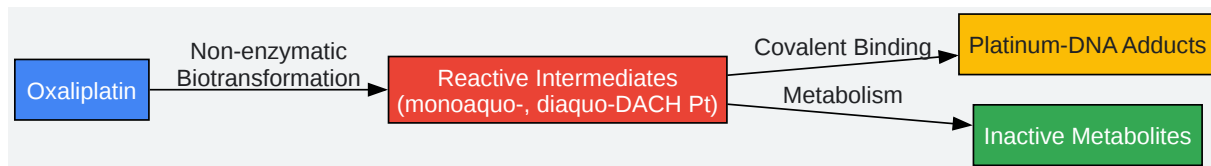
Oxaliplatin, a third-generation platinum-based chemotherapeutic agent, plays a pivotal role in the treatment of colorectal cancer. Its active form, **(rel)-Oxaliplatin**, exerts its cytotoxic effects through unique mechanisms of action that differentiate it from its predecessors, cisplatin and carboplatin. This technical guide provides an in-depth exploration of the pharmacokinetics (PK) and pharmacodynamics (PD) of **(rel)-Oxaliplatin**, offering a valuable resource for researchers, scientists, and professionals involved in drug development. This document details its biotransformation, mechanism of action, and the signaling pathways it modulates. Furthermore, it presents quantitative data in structured tables, outlines detailed experimental protocols for key assays, and provides visual representations of complex biological processes through Graphviz diagrams.

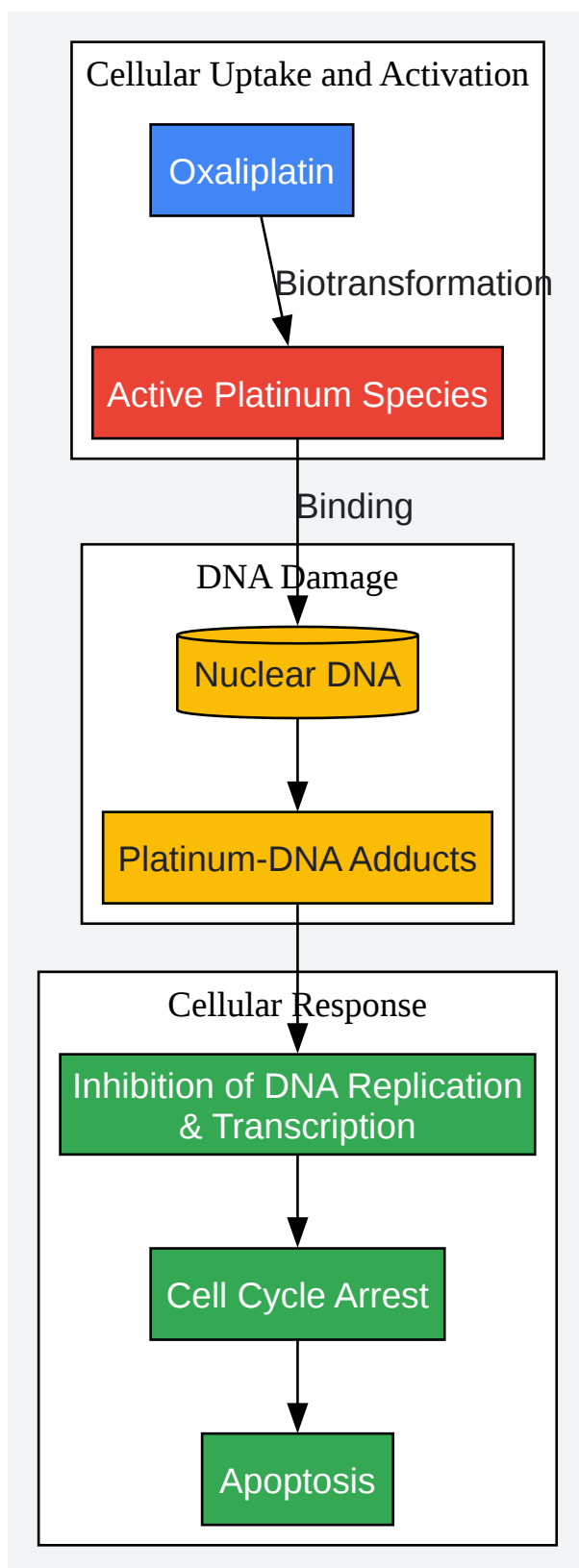
Pharmacokinetics

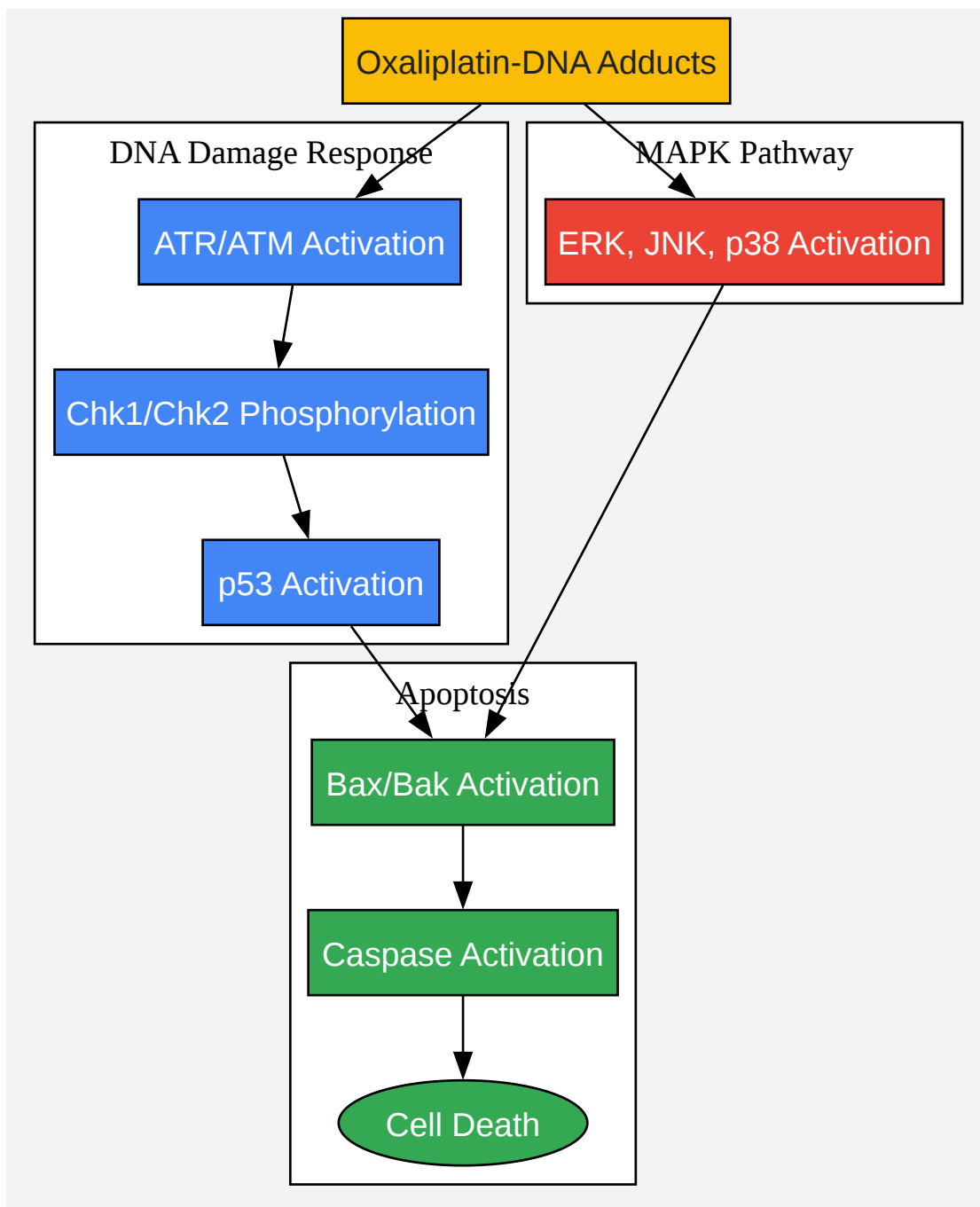
The pharmacokinetic profile of oxaliplatin is complex, characterized by a rapid, non-enzymatic biotransformation into several active and inactive platinum-containing species. The parent compound is rarely detectable in plasma following administration. Instead, the pharmacokinetic parameters are typically described for ultrafilterable (free) platinum.

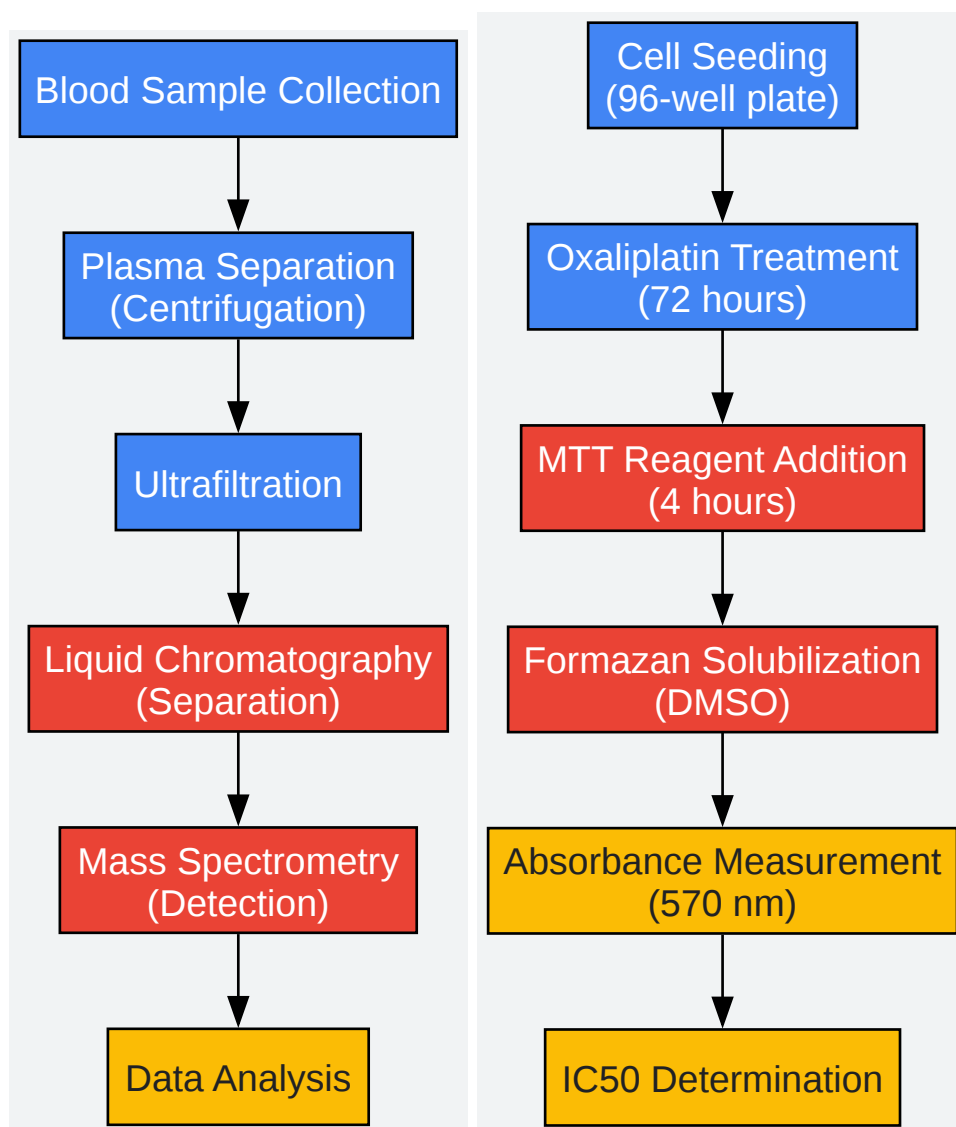
Biotransformation

Upon intravenous administration, oxaliplatin undergoes rapid, non-enzymatic conversion in the bloodstream and tissues. The oxalate ligand is displaced, leading to the formation of reactive intermediates, including monochloro-, dichloro-, and diaquo-diaminocyclohexane (DACH) platinum species. These reactive forms are responsible for the drug's cytotoxic activity.









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